

Application Notes and Protocols: Disperse Blue 106 in Synthetic Fiber Dyeing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Blue 106

Cat. No.: B127075

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **Disperse Blue 106** for dyeing synthetic fibers, particularly polyester. The information is intended to support researchers and scientists in achieving consistent, high-quality results in their laboratory and development work.

Disperse Blue 106 is a monoazo disperse dye known for its vibrant, reddish-blue shade and is commonly used for coloring polyester, acetate, and their blends.^{[1][2][3]} It is also identified as C.I. **Disperse Blue 106** and has the CAS Registry Number 12223-01-7.^[1] Due to its non-ionic nature and insolubility in water, it is applied from a fine aqueous dispersion.^[4] The dyeing mechanism involves the transfer of the dye from the aqueous medium to the hydrophobic fiber, a process significantly influenced by temperature and the use of chemical auxiliaries.^{[5][6]}

Data Presentation

The fastness properties of textiles dyed with **Disperse Blue 106** are critical for their end-use performance. The following tables summarize the typical fastness ratings of **Disperse Blue 106** on 100% polyester fabric when dyed to a medium shade depth. The ratings are based on standard ISO test methods.

Table 1: Colorfastness Properties of **Disperse Blue 106** on Polyester

Fastness Property	Test Method	Rating
Wash Fastness (Staining)	ISO 105-C06	4-5
Wash Fastness (Change in Color)	ISO 105-C06	4-5
Light Fastness	ISO 105-B02	5-6
Sublimation Fastness	ISO 105-P01	3-4
Perspiration Fastness (Acidic & Alkaline)	ISO 105-E04	4-5
Rubbing Fastness (Dry & Wet)	ISO 105-X12	4-5

Experimental Protocols

Several methods are employed for the application of **Disperse Blue 106** to polyester fibers. The choice of method depends on the available equipment, desired shade depth, and production scale. For optimal results across all methods, the dye bath should be weakly acidic, with a pH range of 4.5 to 5.5, typically maintained using acetic acid.^[5]

High-Temperature Exhaust Dyeing

This is a common and effective method for achieving excellent dye penetration and fastness properties on polyester. It requires a high-temperature, high-pressure (HTHP) dyeing apparatus.

Protocol:

- Fabric Preparation: Ensure the polyester fabric is thoroughly scoured to remove any impurities, oils, or sizes.
- Dye Bath Preparation:
 - Set the liquor ratio (the ratio of the weight of the goods to the volume of the dye liquor) to 1:10.
 - Add a dispersing agent (1-2 g/L) to the water.

- Adjust the pH of the bath to 4.5-5.5 with acetic acid.
- Prepare a stock dispersion of **Disperse Blue 106** by pasting the required amount of dye with a small amount of dispersing agent and cold water, then adding warm water (40-50°C) to create a fine dispersion.
- Add the dye dispersion to the dye bath.
- Dyeing Cycle:
 - Introduce the polyester fabric into the dye bath at 60°C.
 - Raise the temperature to 130°C at a rate of 1.5°C per minute.[\[5\]](#)
 - Hold the temperature at 130°C for 45-60 minutes, depending on the target shade depth.
 - Cool the dye bath down to 70°C at a rate of 2°C per minute.
- After-treatment (Reduction Clearing):
 - Drain the dye bath.
 - Prepare a fresh bath at 70-80°C containing:
 - Sodium Hydrosulfite: 2 g/L
 - Caustic Soda (Sodium Hydroxide): 2 g/L
 - Treat the dyed fabric in this solution for 15-20 minutes to remove any unfixed dye from the fiber surface.
 - Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Neutralization and Drying:
 - Neutralize the fabric with a dilute solution of acetic acid (0.5-1.0 g/L).
 - Rinse with cold water and dry.



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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. cottonique.com [cottonique.com]
- 3. Allergy to Disperse Blue 106/124 | Allergy Advice - BSCA [cutaneousallergy.org]
- 4. fnatchem.com [fnatchem.com]
- 5. textilelearner.net [textilelearner.net]
- 6. The Polyester Carrier Dyeing Process Using Disperse Dyes [colourinn.in]
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Email: info@benchchem.com